

# 2-Amino-3-bromo-5-chlorobenzonitrile: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-3-bromo-5-chlorobenzonitrile

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An in-depth guide to the chemical properties, synthesis, and applications of the versatile research chemical, **2-Amino-3-bromo-5-chlorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

## Compound Identification

CAS Number: 914636-84-3[\[1\]](#)[\[2\]](#)

Chemical Structure:

- IUPAC Name: **2-amino-3-bromo-5-chlorobenzonitrile**[\[1\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>4</sub>BrClN<sub>2</sub>[\[1\]](#)
- Canonical SMILES: C1=C(C=C(C(=C1C#N)N)Br)Cl[\[1\]](#)
- InChI Key: BWYLAELWYGJTEX-UHFFFAOYSA-N[\[1\]](#)

The structure of **2-Amino-3-bromo-5-chlorobenzonitrile** is characterized by a benzene ring substituted with an amino group, a bromine atom, a chlorine atom, and a nitrile group. This unique combination of functional groups imparts distinct reactivity and makes it a valuable intermediate in organic synthesis.[\[1\]](#)

## Physicochemical Properties

The physicochemical properties of **2-Amino-3-bromo-5-chlorobenzonitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	231.48 g/mol	<a href="#">[1]</a>
Melting Point	138-140 °C	<a href="#">[1]</a>
Water Solubility	0.0799 mg/mL	<a href="#">[1]</a>
LogP	2.8	<a href="#">[1]</a>
Appearance	Off-white to pale brown crystalline powder	N/A

The low water solubility and a LogP value of 2.8 indicate the hydrophobic nature of the compound, suggesting a preference for organic phases.[\[1\]](#)

## Synthesis and Experimental Protocols

### Synthetic Route Overview

**2-Amino-3-bromo-5-chlorobenzonitrile** can be synthesized through various methods, with a common approach being the electrophilic bromination of a substituted aminobenzonitrile precursor.[\[1\]](#) The presence of the activating amino group and deactivating halogen and nitrile groups on the aromatic ring presents a unique challenge in achieving high regioselectivity.

## Experimental Protocol: Bromination of 2-Amino-5-chlorobenzonitrile

A plausible method for the synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile** involves the direct bromination of 2-amino-5-chlorobenzonitrile.[\[1\]](#) The following is a representative experimental protocol:

Materials:

- 2-Amino-5-chlorobenzonitrile
- Bromine
- Dichloromethane (or another suitable inert solvent)
- Sodium bicarbonate solution (aqueous, saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Dissolve 2-amino-5-chlorobenzonitrile in dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in dichloromethane to the cooled solution via a dropping funnel with continuous stirring. The rate of addition should be controlled to maintain the reaction temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until the bromine color disappears.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by recrystallization or column chromatography to yield pure **2-Amino-3-bromo-5-chlorobenzonitrile**.

Characterization: The final product should be characterized using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its structure and purity.[1]

## Applications in Research and Drug Development

**2-Amino-3-bromo-5-chlorobenzonitrile** serves as a key building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.[1]

- Intermediate in Drug Synthesis: Its unique substitution pattern makes it a valuable precursor for creating diverse molecular scaffolds.[1] The presence of amino, bromo, and chloro groups allows for a variety of chemical transformations, including nucleophilic substitution, acylation, and cross-coupling reactions.[1]
- Research Chemical: It is utilized in proteomics and biochemical research to study protein interactions and functions.[1]
- Enzyme Inhibition: Preliminary studies suggest that this compound may act as an inhibitor of cytochrome P450 enzymes, specifically CYP1A2 and CYP2C9, which are important in drug metabolism.[1] This potential interaction warrants further investigation for its implications in drug efficacy and metabolism.

## Visualization of Synthetic Pathway

The following diagram illustrates a logical workflow for the synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile**.



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Caption: Synthetic workflow for **2-Amino-3-bromo-5-chlorobenzonitrile**.

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## References

- 1. Buy 2-Amino-3-bromo-5-chlorobenzonitrile | 914636-84-3 [smolecule.com]
- 2. 2-AMINO-3-BROMO-5-CHLOROBENZONITRILE | 914636-84-3 [chemicalbook.com]
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